

Application Notes and Protocols: Acid Black 107 in Nylon and Polyamide Dyeing

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Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

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These application notes provide a comprehensive guide to the use of **Acid Black 107** for dyeing nylon and polyamide fibers. The information is intended to support research and development activities where precise and reproducible dyeing protocols are required.

Overview of Acid Black 107

Acid Black 107 is a pre-metallized acid dye known for its excellent fastness properties on protein and polyamide fibers.[1] It is widely used in the textile industry for achieving deep black shades with good light and wet fastness.[2] The dye is an anionic compound that forms strong ionic bonds with the amino groups in the polymer chains of nylon and polyamide fibers.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the application of **Acid Black 107** in nylon and polyamide dyeing.

Table 1: Recommended Dyeing Parameters for Exhaust Dyeing

Parameter	Recommended Value	Notes
Dye Concentration	1.0 - 8.0% (on weight of fiber, o.w.f.)	For deep black shades, up to 8% may be required.[2]
Liquor Ratio	1:10 - 1:20	The ratio of the weight of the goods to the volume of the dyebath.
pH	4.0 - 7.0	A neutral to slightly acidic pH is generally recommended for nylon. Some sources suggest a pH of 7-8 for initial dyeing, while others recommend a more acidic pH of 4.0-6.5 for improved stain resistance.
Dyeing Temperature	95 - 100°C (203 - 212°F)	The temperature should be raised gradually to ensure level dyeing.
Dyeing Time	30 - 60 minutes at dyeing temperature	The exact time will depend on the desired shade depth.

Table 2: Fastness Properties of **Acid Black 107** on Polyamide/Nylon

Fastness Test	Rating (ISO Standards)
Light Fastness	7-8
Washing Fastness	4-5
Perspiration Fastness	4-5
Water Fastness	4-5
Rubbing/Crocking Fastness	4

(Note: Fastness ratings are on a scale of 1 to 5 for wet fastness and 1 to 8 for light fastness, with higher numbers indicating better fastness.)

Experimental Protocols

Materials and Reagents

- **Acid Black 107** dye powder
- Nylon or polyamide substrate (fabric, yarn, or fibers)
- Acetic acid or ammonium sulfate (for pH control)
- Leveling agent (e.g., a non-ionic or anionic surfactant)
- Glauber's salt (sodium sulfate) or sodium chloride (optional, for exhaustion)
- Deionized water
- Laboratory dyeing machine (e.g., beaker dyer)
- pH meter
- Spectrophotometer (for measuring dye exhaustion)

Pre-treatment of Substrate

Before dyeing, it is crucial to thoroughly clean the nylon or polyamide substrate to remove any oils, sizing agents, or other impurities that could interfere with dye uptake.

- Prepare a scouring bath containing a non-ionic detergent (e.g., 1 g/L) and sodium carbonate (e.g., 1 g/L).
- Treat the substrate in this bath at 60-70°C for 20-30 minutes.
- Rinse the substrate thoroughly with warm and then cold water.

Exhaust Dyeing Protocol

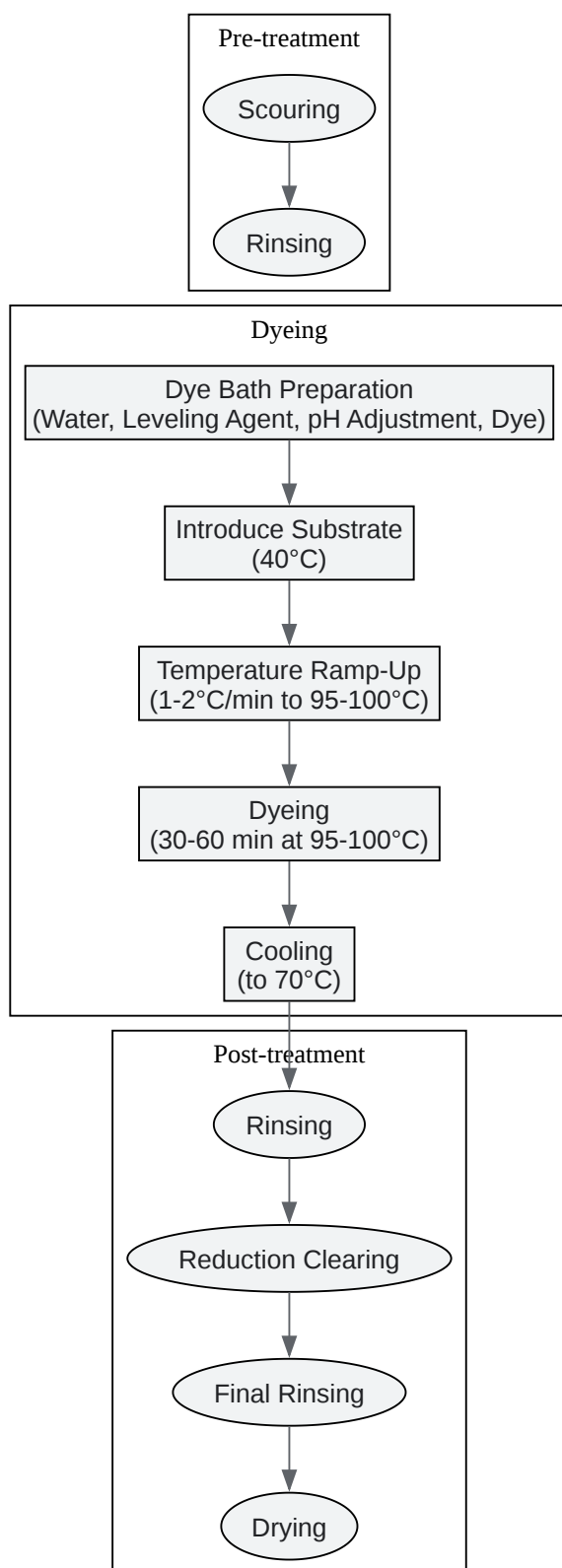
This protocol describes a standard laboratory procedure for dyeing nylon or polyamide with **Acid Black 107** using the exhaust method.

- Dye Bath Preparation:

- Set the liquor ratio (e.g., 1:20).
- Fill the dyeing vessel with the required amount of deionized water.
- Add a leveling agent (e.g., 0.5 - 1.0% o.w.f.). These agents help to ensure uniform dye distribution by controlling the rate of dye uptake.
- If required, add Glauber's salt (e.g., 5-10% o.w.f.) to the dyebath. This electrolyte can aid in dye exhaustion, particularly for pale to medium shades.
- Adjust the pH of the dyebath to the desired value (e.g., 6.0-7.0) using a dilute solution of acetic acid or ammonium sulfate.
- Separately dissolve the pre-calculated amount of **Acid Black 107** dye in a small amount of hot water and add it to the dyebath.
- Dyeing Cycle:
 - Introduce the pre-wetted nylon or polyamide substrate into the dyebath at a starting temperature of approximately 40°C.
 - Raise the temperature of the dyebath to the dyeing temperature (95-100°C) at a rate of 1-2°C per minute. A slow rate of temperature rise is critical for achieving a level dyeing.
 - Hold the temperature at 95-100°C for 30-60 minutes, with continuous agitation.
 - After the holding time, cool the dyebath down to 70°C at a rate of 2-3°C per minute.
- Post-Dyeing Treatment:
 - Remove the dyed substrate from the dyebath.
 - Rinse the substrate with warm water and then cold water until the rinse water is clear.
 - Perform a reduction clearing process to remove any unfixed surface dye and improve wet fastness. This can be done by treating the dyed material in a bath containing 1-2 g/L of sodium hydrosulfite and 1-2 g/L of sodium carbonate at 60-70°C for 15-20 minutes.

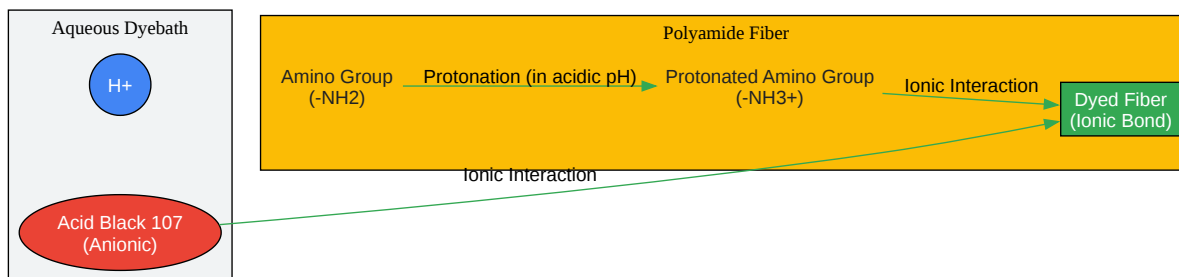
- Rinse the substrate thoroughly again with warm and cold water.
- Dry the dyed substrate at an appropriate temperature.

Visualizations



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Caption: Workflow for the exhaust dyeing of nylon/polyamide with **Acid Black 107**.



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Caption: Simplified mechanism of **Acid Black 107** binding to polyamide fibers.

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References

- 1. New levelling agent concept for polyamide | Texnote [texnote.blogspot.com]
- 2. Acid Black 107 - Natural Black BGL - from Emperor Chem [emperordye.com]
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